

# 4-methylundecane thermal conductivity and viscosity

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## Compound Focus: 4-Methylundecane

CAS No.: 2980-69-0

Cat. No.: S562483

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## Available Experimental Data on Related Compounds

The available data comes from a 2021 study that measured the **liquid thermal conductivity** of mixtures including **n-undecane** (a straight-chain alkane similar to **4-methylundecane**) with biodiesel components like methyl caprate and ethyl caprate [1]. The table below summarizes the key experimental data from this research.

Mixture Components	Temperature Range	Concentrations (by weight)	Reported Thermal Conductivity ( $W \cdot m^{-1} \cdot K^{-1}$ )
Methyl Caprate + n-Undecane [1]	292 K to 362 K	0.2000, 0.4000, 0.6000, 0.8000	Experimental values provided, showing temperature and concentration dependence.
Methyl Caprate + n-Tridecane [1]	292 K to 362 K	0.2000, 0.4000, 0.6000, 0.8000	Experimental values provided.
Ethyl Caprate + n-Undecane [1]	292 K to 362 K	0.2000, 0.4000, 0.6000, 0.8000	Experimental values provided.
Ethyl Caprate + n-Tridecane [1]	292 K to 362 K	0.2000, 0.4000, 0.6000, 0.8000	Experimental values provided.

**Key Findings from the Study:** The research concluded that for all four measured mixtures, the liquid thermal conductivity **decreased linearly with increasing temperature** and increased with the concentration of methyl or ethyl caprate within the blend [1].

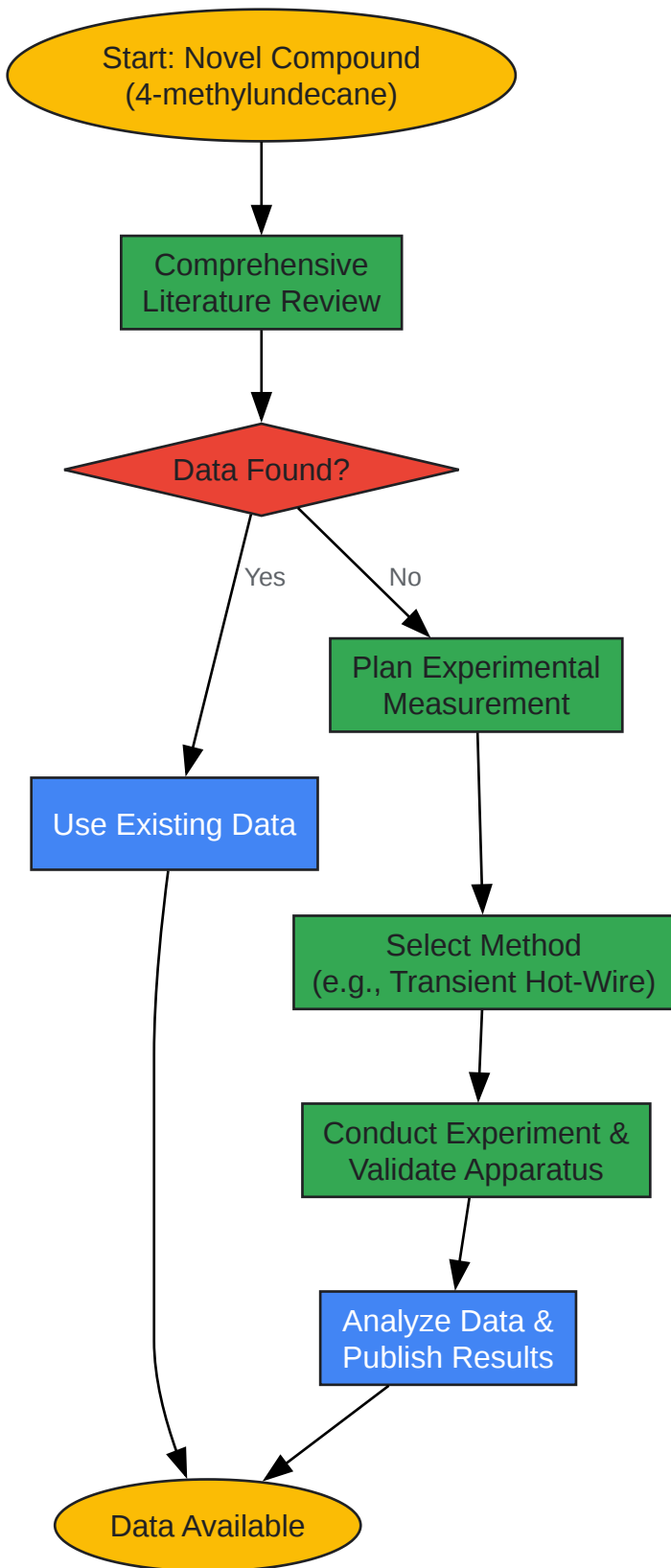
## Detailed Experimental Methodology

The study provides a detailed account of the experimental protocol, which can serve as a reference for how such measurements are conducted.

- **Materials:** The pure substances (methyl caprate, ethyl caprate, n-undecane, and n-tridecane) were used as received from the supplier. The purity of all samples was confirmed before measurement [1].
- **Method: Transient Hot-Wire Method:** This technique was used to measure thermal conductivity. It is considered a reliable and accurate method for fluids. The principle involves:
  - Placing a thin, vertical metal wire (acting as both a heat source and a temperature sensor) in the test liquid.
  - Applying a constant heat power to the wire.
  - Measuring the temperature rise of the wire over a very short time period (a few seconds).
  - The thermal conductivity of the surrounding liquid is then calculated from the relationship between the heating power and the temperature change over time [1].
- **Apparatus and Procedure:** The experimental setup consisted of a liquid thermostat, a standard resistor, a high-precision data acquisition instrument, and a platinum wire. The procedure involved placing the sample fluid in a measuring cell, applying a constant electrical power, recording the wire's temperature change, and using the established equations to compute thermal conductivity. The apparatus was verified by measuring the thermal conductivity of toluene and comparing it with standard reference data [1].

## Workflow for Property Determination of a Novel Compound

For a compound like **4-methylundecane** where specific data is unavailable, the following workflow outlines the process a researcher would typically follow, from literature review to potential experimental measurement. The DOT language script for this diagram is provided below.



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A workflow for determining thermophysical properties when data is unavailable.

## Suggestions for Finding Specific Data

Since direct data for **4-methylundecane** was not found, here are practical steps you can take to locate this specialized information:

- **Search Scientific Databases:** Conduct a targeted search on major platforms like **Scopus, Web of Science, or Google Scholar** using specific queries such as "**4-methylundecane** thermal conductivity" or "viscosity of branched alkanes".
- **Explore Property Prediction Methods:** Consider using **group contribution methods** or **molecular simulation software**. These techniques can estimate properties based on the molecular structure of **4-methylundecane** and are often used when experimental data is lacking.
- **Investigate NIST Resources:** Check the **NIST Chemistry WebBook** or other standardized thermophysical property databases, which are authoritative sources for pure compound data.

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## References

1. Experimental research on the liquid thermal conductivity of ... [sciencedirect.com]

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